

Operational Guide: Proper Disposal of (3,5-Diiodo-Tyr1)-DTLET

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Compound of Interest

Compound Name: (3,5-Diiodo-tyr1)-dtlet

CAS No.: 103213-63-4

Cat. No.: B560959

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Executive Safety Warning: The "Bleach" Hazard

STOP AND READ: Do NOT use standard bleach (sodium hypochlorite) or acidic solutions to deactivate waste containing **(3,5-Diiodo-Tyr1)-DTLET** without specific buffering.

- The Mechanism: This peptide contains iodinated tyrosine residues.[1] In the presence of strong oxidizers (like bleach) or low pH, the iodine-carbon bond can cleave, releasing volatile elemental iodine ().
- The Risk: If the peptide is radiolabeled (), this releases radioactive gas into the laboratory atmosphere, causing immediate inhalation hazards and area contamination.
- Correct Action: Use alkaline waste streams (pH > 10) or specific iodine-trapping buffers (e.g., sodium thiosulfate/sodium hydroxide mixtures) before disposal.

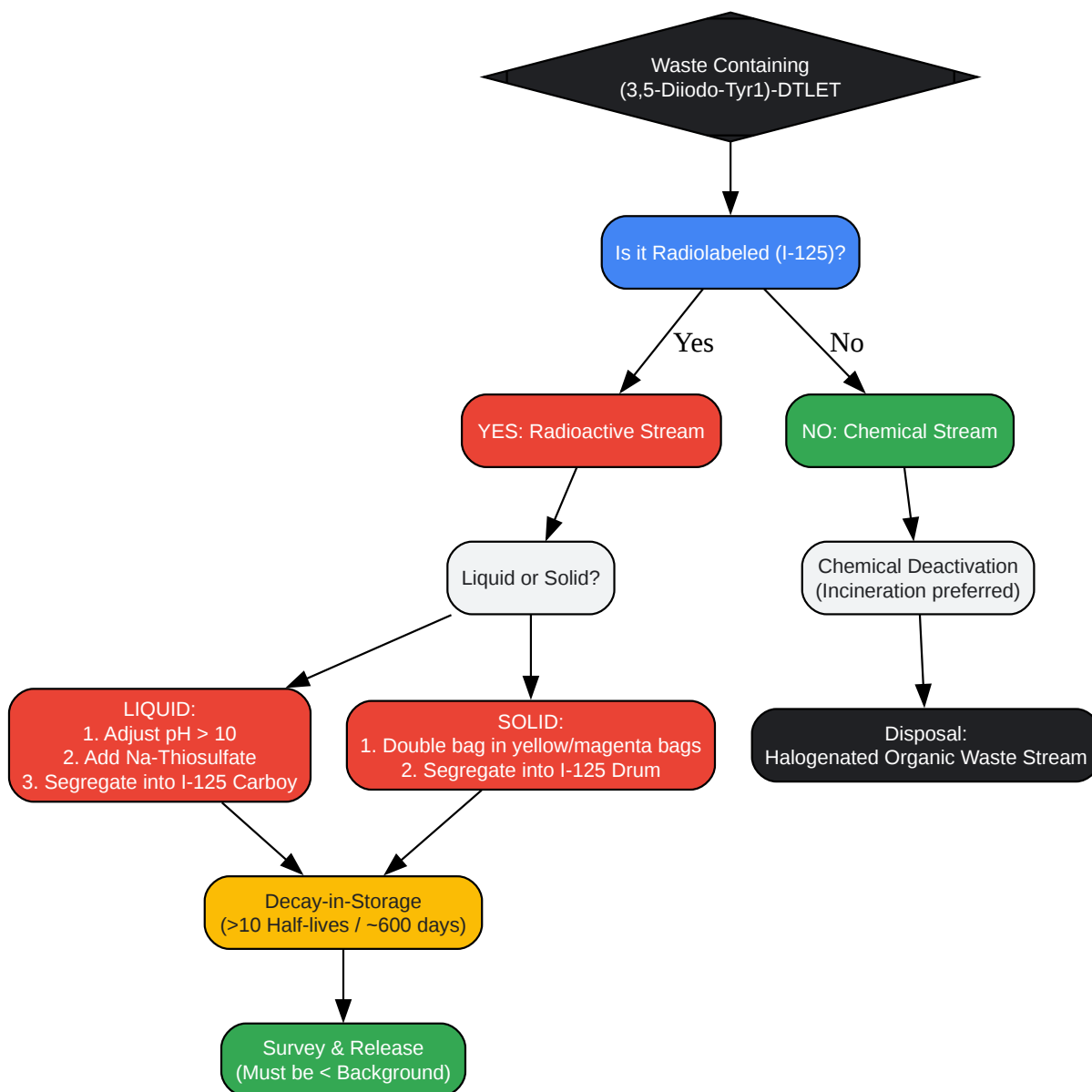
Material Identification & Risk Profile

(3,5-Diiodo-Tyr1)-DTLET is a potent, synthetic delta-opioid receptor agonist. It is frequently used in two forms, dictating the disposal pathway:

Feature	Scenario A: "Hot" Ligand	Scenario B: "Cold" Standard
Labeling	Radiolabeled with Iodine-125 ()	Non-radioactive (Stable Iodine-127)
Primary Risk	Radiological: Gamma/X-ray emission; internal dose potential.	Biological/Chemical: Potent opioid activity; halogenated organic toxicity.
Half-Life	59.4 Days (Physical decay required)	N/A (Chemical stability is the concern)
Regulatory Body	NRC (USA) / CNSC (Canada) / Local Radiation Safety	EPA (RCRA) / Local Chemical Waste Authority
Waste Code	LLW (Low-Level Radioactive Waste)	Halogenated Organic (often RCRA code F001/F002 or U-listed equivalent)

Disposal Decision Matrix

This logic flow ensures you select the compliant stream.



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Figure 1: Decision tree for segregation of iodinated peptide waste. Note the strict separation of radioactive and chemical streams.

Protocol A: Radioactive Disposal (-Labeled)

Objective: Isolate radioactivity until it decays to background levels (Decay-in-Storage) or transfer to a licensed broker.

Step 1: Stabilization (Liquids Only)

- Why: Prevents volatilization of radioactive iodine.
- Action: Ensure the liquid waste container contains a stabilizer.
 - Recipe: 0.1 M NaOH + 0.1 M Sodium Thiosulfate.
 - Check: Verify pH is > 10 using pH paper. Never add acid to this carboy.

Step 2: Segregation & Packaging

- Solids: Place contaminated gloves, tips, and columns into yellow/magenta radioactive waste bags. Double bag to prevent puncture.
- Liquids: Pour into designated polyethylene carboys. Do not overfill (leave 10% headspace).
- Labeling: Tag with Isotope (), Activity (estimated), Date, and Generator Name.

Step 3: Decay-in-Storage (DIS)

- Regulatory Rule: Most licenses allow DIS for isotopes with days.
- Duration: Hold for minimum 10 half-lives.
 - Half-life: 59.4 days.
 - Required Hold Time: ~600 days (approx. 20 months).
- Storage: Store in a lead-shielded cabinet (1/8 inch lead thickness is usually sufficient for low-energy

gammas).

Step 4: Clearance Survey

- Move waste to a low-background area.
- Use a Low-Energy Gamma Scintillation Probe (NaI detector). Note: Standard Geiger-Muller (GM) pancakes are inefficient for .
- Remove shielding. Survey all surfaces.
- Pass Criteria: If reading equals background (BKG), deface all radioactive labels and dispose of as Chemical Waste (see Protocol B).

Protocol B: Chemical Disposal ("Cold" Peptide)

Objective: Prevent environmental contamination by potent opioid agonists and halogenated organics.

Step 1: Deactivation

- Preferred Method: Incineration.^[2] This is the only method that guarantees total destruction of the peptide backbone and the halogenated tyrosine.
- Alternative (Liquid Pre-treatment): If incineration is off-site, treat liquid waste with alkaline hydrolysis (NaOH > 1M) for 24 hours.
 - Caution: As noted in the executive warning, avoid acidic oxidation.

Step 2: Waste Classification

Classify the waste under RCRA (Resource Conservation and Recovery Act) guidelines.

- Primary Classification: Halogenated Organic Waste.
- Secondary Classification: Toxic (due to biological potency).

Step 3: Containerization

- Use amber glass or HDPE containers compatible with halogenated solvents.
- Label clearly: "Hazardous Waste: Halogenated Organics. Contains **(3,5-Diiodo-Tyr1)-DTLET**. Toxic."
- Do not mix with non-halogenated solvents (e.g., acetone/ethanol mixtures) if your facility separates them, as halogenated disposal is significantly more expensive.

Emergency Procedures: Spills

Scenario:

-DTLET Liquid Spill

- Notify & Isolate: Alert nearby personnel. Cordon off the area.
- PPE: Double gloves, lab coat, safety glasses, and shoe covers.
- Stabilize: Cover the spill with absorbent pads soaked in 0.1M Sodium Thiosulfate/NaOH. This prevents iodine volatility during cleanup.
- Clean: Wipe from the outside in. Place all pads in radioactive waste bags.
- Survey: Use the NaI Scintillation probe to verify the area is clean.
- Report: Contact your Radiation Safety Officer (RSO) immediately.

References

- US Environmental Protection Agency (EPA). "RCRA Regulations for Hazardous Waste Identification (40 CFR Part 261)." EPA.gov. [[Link](#)]
- Nuclear Regulatory Commission (NRC). "Decay-in-Storage (DIS) Guidance for Radioactive Waste." NRC.gov. [[Link](#)]
- National Institutes of Health (NIH). "Radiation Safety Guide - Iodine-125 Handling Procedures." NIH Division of Radiation Safety. [[Link](#)]

- PubChem. "Compound Summary: 3,5-Diiodotyrosine (Precursor Safety Data)." National Library of Medicine. [[Link](#)]

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Sources

- 1. Late-stage labeling of diverse peptides and proteins with iodine-125 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [hps.org](https://www.hps.org/) [[hps.org](https://www.hps.org/)]
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